

Toxicological Profile of Basic Red 18: An In-depth Technical Guide

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Compound of Interest

Compound Name: Basic Red 18

Cat. No.: B12370019

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This technical guide provides a comprehensive overview of the toxicological profile of **Basic Red 18** (C.I. 11085; CAS No. 14097-03-1), a cationic monoazo dye. The information is intended for researchers, scientists, and drug development professionals to support safety assessments and guide further investigation. While comprehensive toxicological data for **Basic Red 18** is limited, this guide synthesizes available information on its acute toxicity, genotoxicity, and potential mechanisms of action, supplemented with data from structurally similar compounds where necessary.

Chemical and Physical Properties

Basic Red 18 is a dark red powder with the molecular formula $C_{19}H_{25}Cl_2N_5O_2$ and a molecular weight of 426.34 g/mol ^[1] It is a cationic dye, a characteristic that influences its interaction with biological molecules and surfaces.

Acute Toxicity

Quantitative data on the acute mammalian toxicity of **Basic Red 18** is scarce. However, a safety data sheet for a closely related substance, Basic Red 1:1, provides an acute oral LD50 in rats.^[2] In aquatic ecosystems, **Basic Red 18** has demonstrated significant toxicity to fish.

Table 1: Acute Toxicity Data

Test Organism	Route of Exposure	Endpoint	Result
Rat (Male/Female)	Oral	LD50	449 mg/kg bw (for Basic Red 1:1)[2]
Tilapia mossambica (Tilapia fish)	Waterborne	Mortality	30% at 100 ppm[3]
Tilapia mossambica (Tilapia fish)	Waterborne	Mortality	70% at 200 ppm[3]

Experimental Protocols

Acute Oral Toxicity in Rats (based on OECD Guideline 423 for Basic Red 1:1)

- Test Animals: Healthy, young adult rats (male and female).
- Dosage: A single dose of the test substance was administered.
- Administration: The substance was likely administered by oral gavage.
- Observation Period: Animals were observed for signs of toxicity and mortality for a standard period, typically 14 days.
- Endpoint: The LD50 (Lethal Dose, 50%) was calculated, representing the statistically estimated dose that would be lethal to 50% of the test animals.

Aquatic Toxicity in Tilapia mossambica

- Test Organism: Tilapia mossambica fish.
- Exposure: Fish were exposed to different concentrations of **Basic Red 18** (100 ppm and 200 ppm) in water.
- Duration: The exposure duration was not explicitly specified in the available literature.
- Endpoint: Mortality rates were recorded at each concentration.

- **Additional Parameters:** The study also investigated hematological and histological changes in the fish. Fish exposed to **Basic Red 18** showed a decrease in red blood cells (RBC) and hemoglobin (Hb), and an increase in white blood cells (WBC), indicating haemotoxicity. Histological abnormalities were observed in the gill, liver, and intestine of the exposed fish.

Genotoxicity

Direct and comprehensive genotoxicity data for **Basic Red 18** is not readily available in the public domain. A Material Safety Data Sheet for **Basic Red 18** notes that "Mutagenicity data reported," but does not provide the specific results or the type of assay conducted. Studies on other azo dyes have shown mixed results in genotoxicity assays, with some demonstrating mutagenic potential, particularly after metabolic activation.

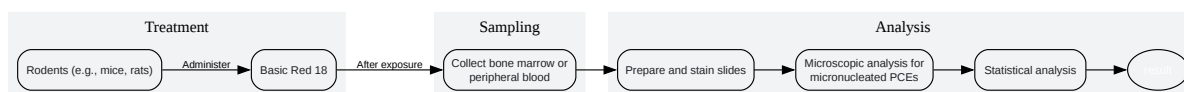
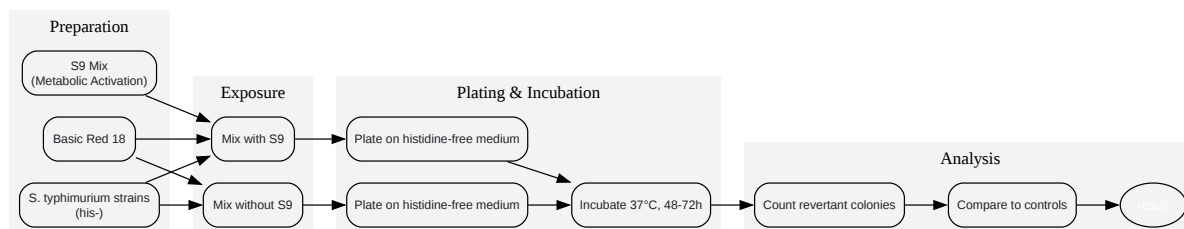
Experimental Protocols

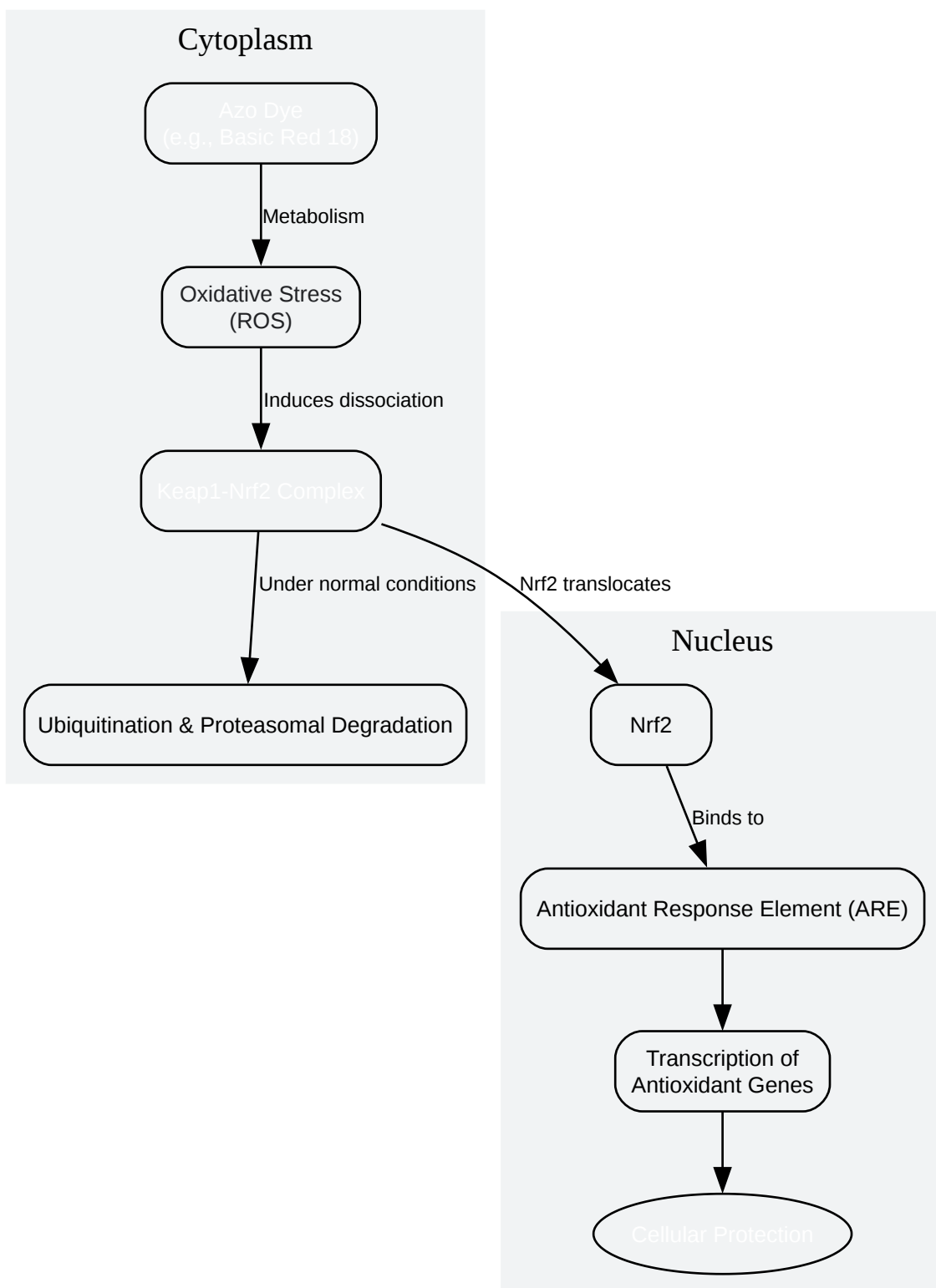
Ames Test (General Protocol)

The Ames test is a widely used bacterial reverse mutation assay to assess the mutagenic potential of chemical compounds.

- **Test System:** Histidine-requiring mutant strains of *Salmonella typhimurium* (e.g., TA98, TA100). These strains cannot grow in a histidine-deficient medium unless a reverse mutation (back mutation) occurs.
- **Metabolic Activation:** The test is typically performed with and without a mammalian metabolic activation system (S9 mix), usually derived from rat liver homogenate, to mimic mammalian metabolism.
- **Procedure:**
 - The bacterial strains are exposed to various concentrations of the test substance, both with and without the S9 mix.
 - The treated bacteria are plated on a minimal glucose agar medium lacking histidine.
 - The plates are incubated for 48-72 hours.

- Endpoint: A positive result is indicated by a significant, dose-dependent increase in the number of revertant colonies (colonies that have regained the ability to synthesize histidine) compared to the negative control.





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